

The Indazole Nucleus: A Privileged Scaffold for Modulating Cellular Signaling

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Compound of Interest

Compound Name: *3-(1H-Indazol-6-yl)propanoic acid*

CAS No.: 885271-23-8

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The indazole ring system, a bicyclic heterocycle composed of a fused benzene and pyrazole ring, has emerged as a cornerstone in modern medicinal chemistry.^[1] Its unique structural and electronic properties allow it to serve as a versatile scaffold for the design of potent and selective modulators of a wide array of biological targets. This guide will delve into the structure-activity relationships (SAR) of **3-(1H-indazol-6-yl)propanoic acid** analogs, a class of compounds with potential therapeutic applications, by drawing comparisons with other indazole-based inhibitors and providing a framework for their experimental evaluation.

The Significance of the Indazole Core

The indazole moiety's prevalence in drug discovery can be attributed to its ability to engage in various non-covalent interactions with protein targets, including hydrogen bonding, π - π stacking, and hydrophobic interactions. The nitrogen atoms in the pyrazole ring can act as both hydrogen bond donors and acceptors, while the bicyclic system provides a rigid framework for the precise orientation of substituents. This versatility has led to the development of numerous indazole-containing drugs and clinical candidates targeting kinases, metabolic enzymes, and other key players in cellular signaling pathways.^{[1][2]}

Structure-Activity Relationship of Indazole Analogs: A Comparative Analysis

While specific SAR data for **3-(1H-indazol-6-yl)propanoic acid** analogs is not extensively published, we can infer potential relationships by examining the broader class of indazole derivatives. The biological activity of indazole-based compounds is profoundly influenced by the nature and position of substituents on the bicyclic core.

Substitutions at the C3 Position

The C3 position of the indazole ring is a frequent site for modification and often plays a crucial role in determining a compound's potency and selectivity. For instance, in the context of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors, a suitably substituted carbohydrazide moiety at the C3 position was found to be critical for strong inhibitory activity.[2] Similarly, for inhibitors of the phosphatidylinositol 3-kinase (PI3K) signaling pathway, 3-ethynyl-1H-indazoles have shown promise, with the substituent on the ethynyl group significantly impacting activity.[3][4]

Substitutions at the C6 Position

The C6 position, where the propanoic acid group is located in our topic of interest, is also a key determinant of biological effect. In a series of 3,6-disubstituted indazole derivatives developed as hepcidin production inhibitors, aryl groups at both the C3 and C6 positions were found to be critical for activity.[5] For anti-cancer agents, hydrophilic groups introduced at the C6 position have been explored to modulate pharmacokinetic properties.[6][7] The propanoic acid moiety, with its carboxylic acid group, introduces a key acidic center that can engage in ionic interactions or hydrogen bonding with the target protein. This feature is often exploited in the design of inhibitors for enzymes whose substrates are also carboxylic acids.

Substitutions at the N1 Position

Alkylation or arylation of the N1 position of the indazole ring can significantly impact a compound's pharmacokinetic and pharmacodynamic properties. For epidermal growth factor receptor (EGFR) kinase inhibitors, substitutions at the N1 position have been shown to have strong effects on potency.[1] In the context of **3-(1H-indazol-6-yl)propanoic acid** analogs, modifications at the N1 position could be explored to fine-tune the compound's lipophilicity, metabolic stability, and target engagement.

Comparative Data of Indazole Analogs

To illustrate the impact of substitution on biological activity, the following table summarizes the inhibitory concentrations (IC50) of various indazole derivatives against their respective targets.

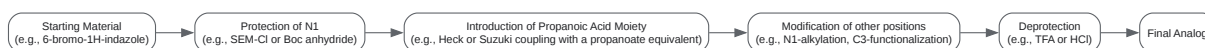
Compound Class	Target	Key Substitutions	IC50	Reference
3-Substituted 1H-indazoles	IDO1	C3: Carbohydrazide moiety	720-770 nM	[2]
6-(3-methoxyphenyl)-1H-indazol-3-amine	FGFR1	C6: 3-methoxyphenyl	15.0 nM	[2]
1H-indazole derivatives	EGFR	N1 and other positions	5.3-8.3 nM	[2]
3,6-disubstituted indazoles	Hepcidin Production	C3 & C6: Aryl groups	Potent Inhibition	[5]
3-ethynyl-1H-indazoles	PI3K α	C3: Ethynyl-pyridine	361 nM	[3]
Dibenzocycloheptanone derivatives	MAPK11	Varied substitutions	4.2-6.4 nM	[8]

Experimental Evaluation of 3-(1H-indazol-6-yl)propanoic Acid Analogs

The following section outlines a general workflow for the synthesis and biological evaluation of novel **3-(1H-indazol-6-yl)propanoic acid** analogs, drawing upon established methodologies for similar compound classes.

Synthesis Workflow

The synthesis of **3-(1H-indazol-6-yl)propanoic acid** analogs can be achieved through a multi-step process, often starting from a commercially available indazole precursor. A general synthetic workflow is depicted below.

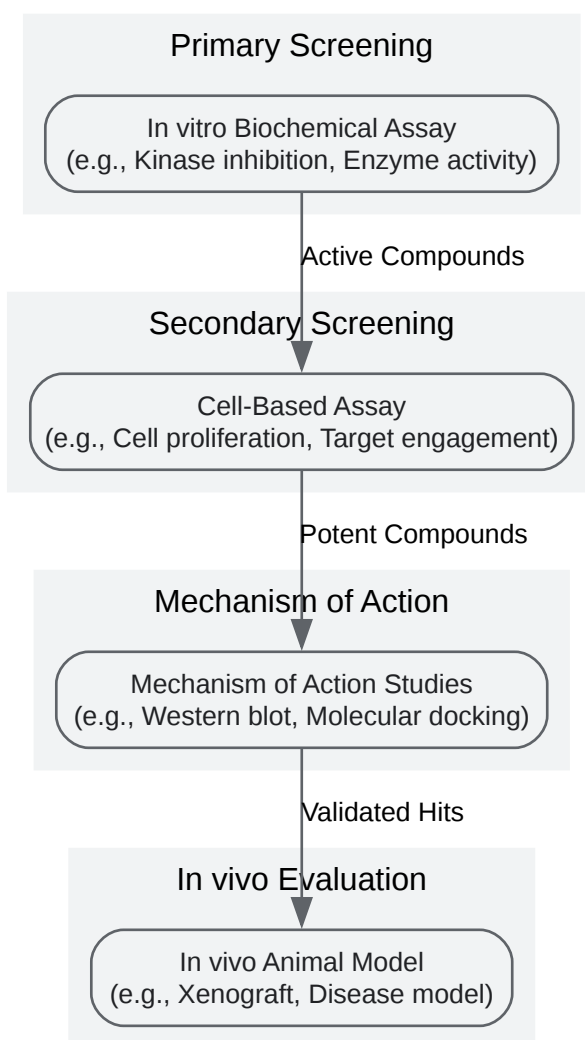


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Caption: General synthetic workflow for **3-(1H-indazol-6-yl)propanoic acid** analogs.

Biological Evaluation Workflow

The biological evaluation of these analogs will depend on the intended therapeutic target. A common workflow for screening and characterizing novel inhibitors is outlined below.



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Caption: Workflow for the biological evaluation of novel indazole analogs.

Detailed Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol describes a general method for assessing the inhibitory activity of **3-(1H-indazol-6-yl)propanoic acid** analogs against a specific protein kinase.

Objective: To determine the IC₅₀ value of test compounds against a target kinase.

Materials:

- Purified recombinant target kinase
- Kinase substrate (peptide or protein)
- ATP (Adenosine triphosphate)
- Test compounds dissolved in DMSO
- Kinase assay buffer (e.g., Tris-HCl, MgCl₂, DTT)
- Detection reagent (e.g., ADP-Glo™, Z'-LYTE™)
- 384-well microplates
- Plate reader

Procedure:

- Compound Preparation: Prepare a serial dilution of the test compounds in DMSO. Further dilute the compounds in the kinase assay buffer to the final desired concentrations.
- Reaction Setup:
 - Add the kinase assay buffer to each well of a 384-well plate.
 - Add the test compound or DMSO (vehicle control) to the appropriate wells.
 - Add the kinase and substrate solution to all wells.
 - Incubate the plate at room temperature for a specified period (e.g., 10-15 minutes) to allow for compound binding to the kinase.
- Initiate Reaction: Add ATP to all wells to start the kinase reaction.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a defined time (e.g., 60 minutes).
- Detection: Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions. This typically involves quantifying the

amount of ADP produced or the amount of phosphorylated substrate.

- Data Analysis:
 - Calculate the percentage of inhibition for each compound concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the compound concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Conclusion and Future Directions

The **3-(1H-indazol-6-yl)propanoic acid** scaffold represents a promising starting point for the development of novel therapeutic agents. By leveraging the extensive knowledge of indazole SAR and employing a systematic approach to synthesis and biological evaluation, researchers can explore the potential of these analogs against a variety of disease-relevant targets. Future work should focus on building a comprehensive SAR profile for this specific chemical series, optimizing lead compounds for potency, selectivity, and pharmacokinetic properties, and ultimately validating their efficacy in preclinical models. The versatility of the indazole core, coupled with the strategic placement of a propanoic acid moiety, offers a rich landscape for the discovery of next-generation therapeutics.

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